

physical properties of 1-(4-Bromobutyl)-4-methylbenzene (melting point, boiling point)

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Compound of Interest

Compound Name: 1-(4-Bromobutyl)-4-methylbenzene

Cat. No.: B3318469

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Physical Properties of 1-(4-Bromobutyl)-4-methylbenzene: A Technical Overview

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the physical properties, specifically the melting and boiling points, of the organic compound **1-(4-Bromobutyl)-4-methylbenzene**. Despite a comprehensive search of available chemical databases and scientific literature, specific experimentally determined values for the melting and boiling points of this compound are not readily available. This suggests that these properties may not have been extensively documented or published in publicly accessible resources.

One supplier of this chemical compound lists it as a liquid at room temperature, which indicates that its melting point is below standard ambient temperature. Another supplier explicitly states that data for the boiling point is unavailable.

While direct data for **1-(4-Bromobutyl)-4-methylbenzene** is not available, the physical properties of structurally similar compounds can provide some context. It is crucial to note that these are distinct molecules and their properties are not interchangeable, but they can offer a general understanding of the expected physical state and volatility.

Data on Structurally Related Compounds

Compound Name	Chemical Structure	Melting Point (°C)	Boiling Point (°C)
1-Bromo-4-methylbenzene	26-29	184	
1-(Bromomethyl)-4-methylbenzene	34-36	218-220	
1-Bromo-4-butylbenzene	Not available	Not available	
1-(4-Bromobutoxy)-4-methylbenzene	Liquid at room temp.	Not available	

Disclaimer: The data presented in this table is for informational purposes only and pertains to compounds structurally related to **1-(4-Bromobutyl)-4-methylbenzene**. These values should not be used as substitutes for the physical properties of **1-(4-Bromobutyl)-4-methylbenzene**.

Experimental Protocols for Physical Property Determination

In the absence of reported values, the melting and boiling points of **1-(4-Bromobutyl)-4-methylbenzene** would need to be determined experimentally. Standard laboratory procedures for these determinations are well-established.

Determination of Melting Point

The melting point of a solid organic compound is the temperature at which it transitions from a solid to a liquid state. A sharp melting point range (typically 0.5-1°C) is indicative of a pure compound, while impurities tend to depress and broaden the melting range.

General Protocol using a Capillary Tube Method:

- **Sample Preparation:** A small amount of the solid compound is finely powdered and packed into a capillary tube, sealed at one end, to a height of about 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a

Thiele tube with mineral oil or a modern digital melting point apparatus).

- **Heating:** The heating bath is heated slowly and steadily, with the temperature being monitored closely.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last crystal melts (the completion of melting) are recorded. This provides the melting point range.
- **Cooling and Repetition:** The apparatus is allowed to cool, and the determination is typically repeated to ensure accuracy.

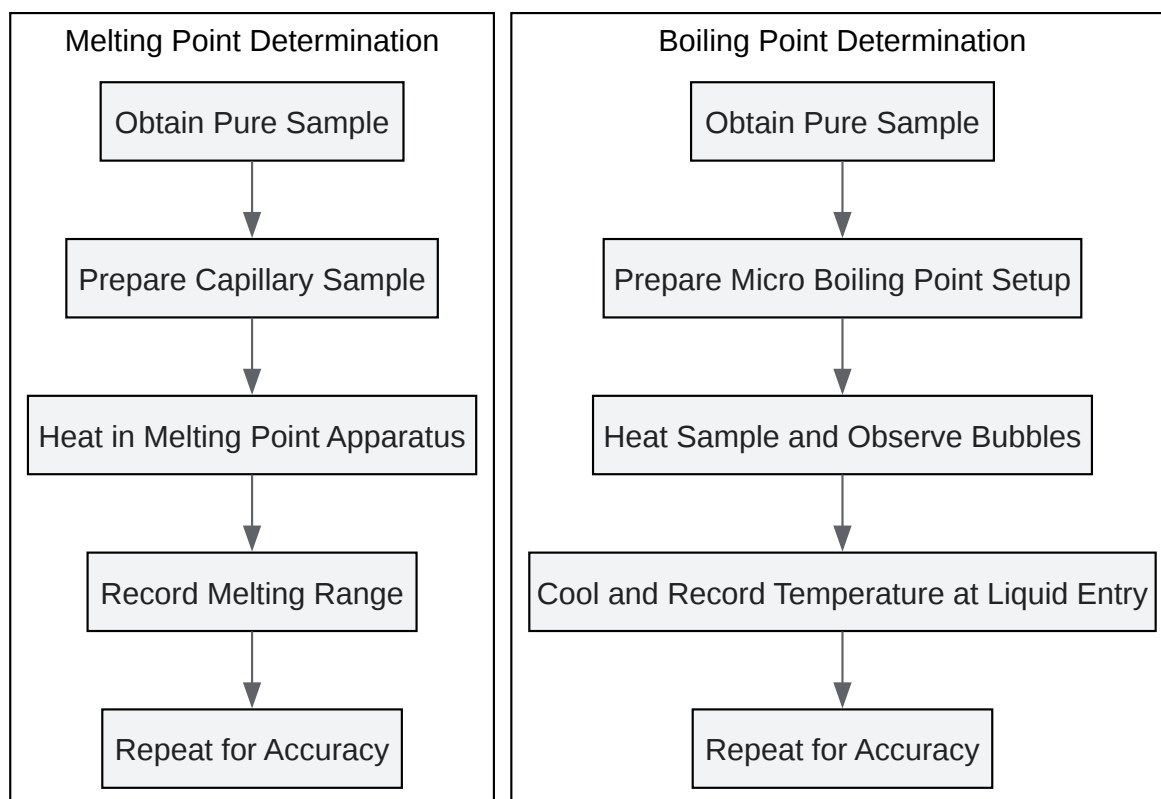
Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

General Protocol using a Micro Boiling Point Method:

- **Sample Preparation:** A small volume (a few drops) of the liquid is placed in a small test tube or a fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Heating:** The test tube is attached to a thermometer and heated in a suitable heating bath.
- **Observation of Ebullition:** As the liquid is heated, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Temperature Recording:** The heat source is removed, and the liquid is allowed to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^{[1][2][3][4][5]}

Logical Workflow for Physical Property Determination



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Caption: General experimental workflows for determining the melting and boiling points of an organic compound.

Signaling Pathways and Biological Activity

A thorough search of scientific literature and databases did not yield any information regarding the involvement of **1-(4-Bromobutyl)-4-methylbenzene** in any specific signaling pathways or its application in drug development. Therefore, no diagrams or detailed descriptions of its biological activity can be provided at this time. Further research would be required to investigate any potential biological effects of this compound.

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